

# All-E-Heptaprenol: A Key Intermediate in Bacterial Terpenoid Biosynthesis

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## Compound of Interest

Compound Name: *all-E-Heptaprenol*

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**All-E-Heptaprenol**, a C35 polyisoprenoid alcohol, serves as a critical intermediate in the biosynthesis of essential terpenoids, particularly in bacterial systems.<sup>[1]</sup> Its diphosphate form, all-E-heptaprenyl diphosphate (HepPP), is the direct precursor for the isoprenoid side chains of vital molecules such as menaquinone-7 and ubiquinone-7, which are indispensable for cellular respiration.<sup>[2]</sup> The unique all-trans configuration of its seven isoprene units imparts a rigid, linear structure that is crucial for its specific enzymatic interactions.<sup>[3]</sup> This guide provides a comprehensive overview of the biosynthesis of **all-E-heptaprenol**, its downstream metabolic fate, quantitative enzymatic data, and detailed experimental protocols for its study.

## Physicochemical Properties

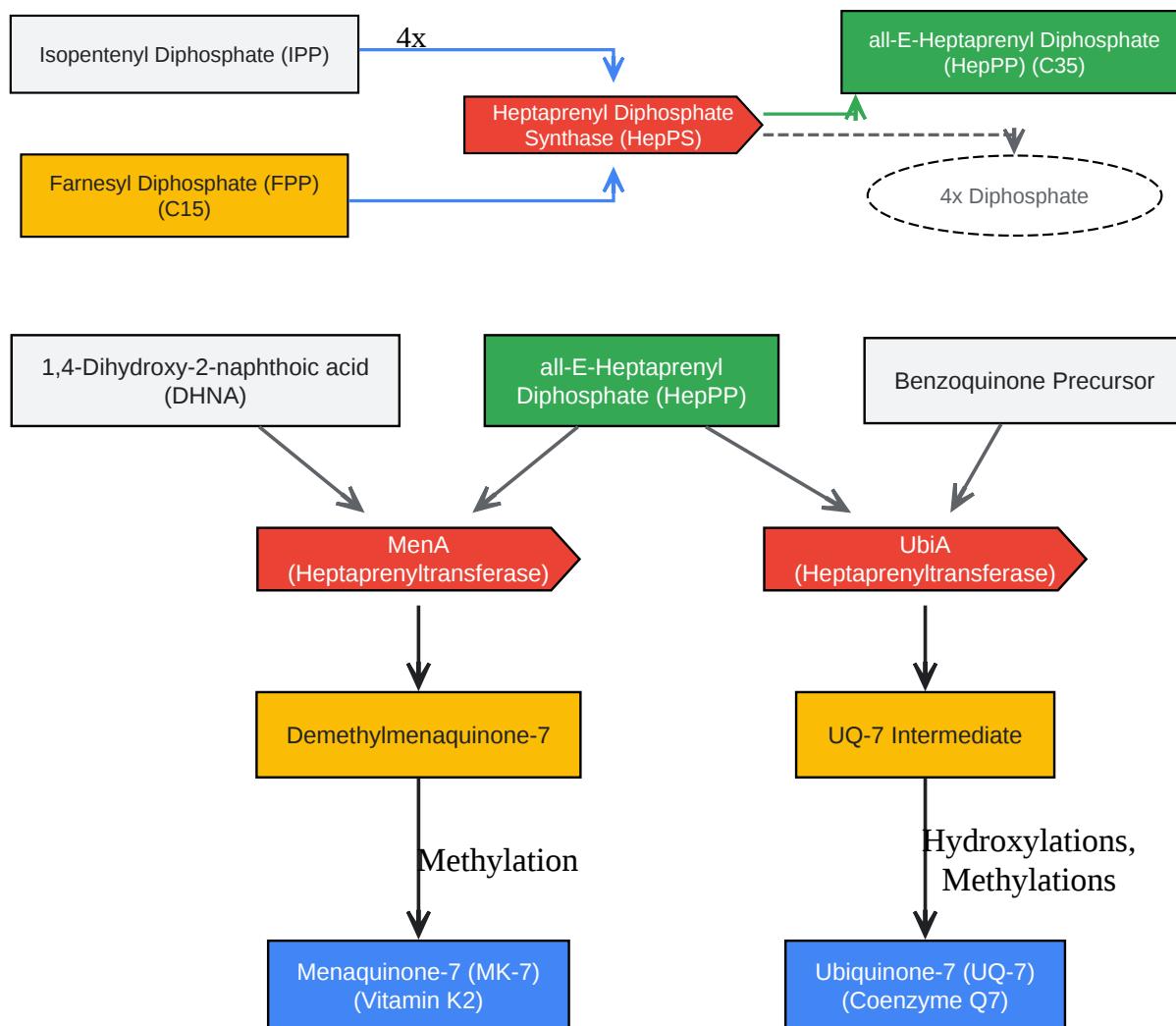
**All-E-Heptaprenol** is a long-chain lipid molecule with well-defined chemical characteristics. Its high hydrophobicity dictates its localization within cellular membranes.

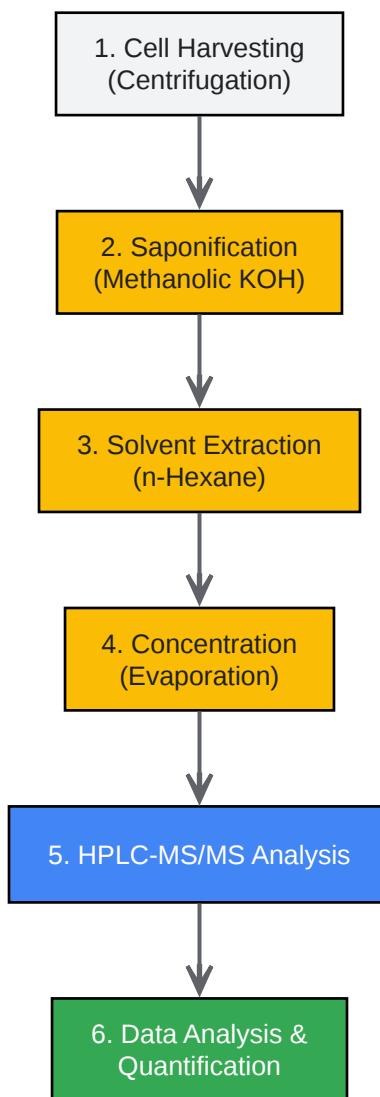
Property	Value	Reference
Chemical Formula	C <sub>35</sub> H <sub>58</sub> O	[2][4]
Molecular Weight	494.83 g/mol	[2][4]
CAS Number	32304-16-8	[1][2]
Appearance	Neat / Oil	[5]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate	[6]
Structure	Seven isoprene units with all double bonds in the trans ('E') configuration	[3][7]

## Biosynthesis of All-E-Heptaprenyl Diphosphate

The biosynthesis of terpenoids originates from two five-carbon building blocks: isopentenyl diphosphate (IPP) and its isomer, dimethylallyl diphosphate (DMAPP).<sup>[3]</sup> The formation of all-E-heptaprenyl diphosphate (HepPP) is a chain elongation process catalyzed by a key enzyme, heptaprenyl diphosphate synthase (HepPS).

The pathway begins with the head-to-tail condensation of IPP and DMAPP units to form farnesyl diphosphate (FPP), a C15 intermediate.<sup>[8]</sup> HepPS then catalyzes the sequential addition of four more IPP units to the FPP backbone.<sup>[2][6][9]</sup> This reaction releases four molecules of diphosphate and results in the formation of the C35 product, all-E-heptaprenyl diphosphate.<sup>[9]</sup> This enzyme specifically produces the all-trans isomer, which is the required precursor for menaquinone and ubiquinone side chains.<sup>[1]</sup>





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